

# A Technical Guide to the Synthesis and Purification of Cresol Red

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## Compound of Interest

Compound Name: Cresol red

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## Introduction

**Cresol Red** (o-cresolsulfonephthalein) is a triarylmethane dye widely utilized as a pH indicator in various chemical and biological applications.[1] Its distinct color transition from yellow to reddish-purple in the pH range of 7.2 to 8.8 makes it particularly valuable for monitoring pH in near-neutral to slightly alkaline conditions.[2] The accuracy of pH measurements using **Cresol Red** is highly dependent on its purity, as impurities can lead to significant errors. This technical guide provides a comprehensive overview of the synthesis and purification methods for **Cresol Red**, offering detailed experimental protocols and data to aid researchers in producing a high-purity product suitable for sensitive analytical applications.

## Physicochemical Properties of Cresol Red

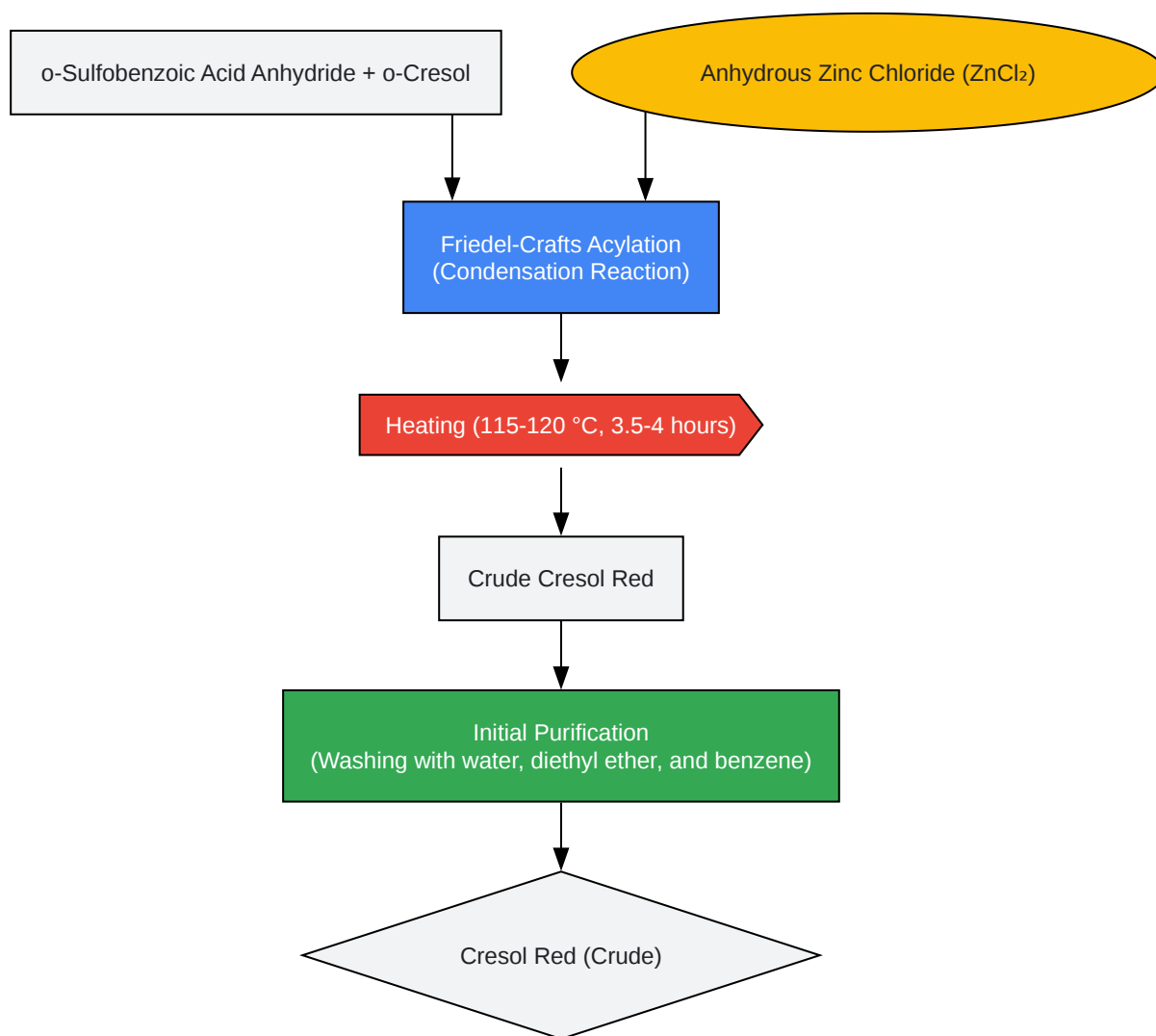
A summary of the key physicochemical properties of **Cresol Red** is presented in the table below.

Property	Value	Reference
Chemical Formula	C <sub>21</sub> H <sub>18</sub> O <sub>5</sub> S	[3]
Molecular Weight	382.43 g/mol	[3]
Appearance	Dark green or brown-red powder	[3]
Melting Point	290 °C	[3]
pKa <sub>1</sub>	~1.0	[3]
pKa <sub>2</sub>	~8.3	[4]
pH Range (Acidic)	0.2 (Red) - 1.8 (Yellow)	[1]
pH Range (Alkaline)	7.2 (Yellow) - 8.8 (Purple)	[1]
Absorbance Maxima (λ <sub>max</sub> )	433 nm (HI <sup>-</sup> form), 573 nm (I <sup>2-</sup> form)	[5]
Solubility	Sparingly soluble in water; soluble in ethanol and alkali solutions	[3]

## Synthesis of Cresol Red

The primary industrial synthesis of **Cresol Red** involves the condensation of o-sulfobenzoic acid anhydride with o-cresol.[2] This reaction is a classic example of a Friedel-Crafts acylation. The reaction is typically catalyzed by a Lewis acid, such as anhydrous zinc chloride, which enhances the electrophilicity of the anhydride. The process involves the electrophilic attack of two o-cresol molecules on the anhydride, leading to the formation of an intermediate which then undergoes dehydration to form the characteristic cyclic sultone ring of the sulfonephthalein dye.

## Synthesis Workflow



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Caption: Synthesis workflow for **Cresol Red**.

## Experimental Protocol for Synthesis

The following protocol is based on a patented preparation method and outlines the key steps for the synthesis of **Cresol Red**.<sup>[6]</sup>

Materials:

- o-Sulfobenzoic acid anhydride
- o-Cresol
- Anhydrous zinc chloride
- Diluted hydrochloric acid
- Diethyl ether
- Benzene
- Water

Equipment:

- Reaction flask with a mechanical stirrer and reflux condenser
- Heating mantle
- Beakers
- Filtration apparatus

Procedure:

- In a reaction flask equipped with a mechanical stirrer and reflux condenser, combine o-sulfobenzoic acid anhydride, o-cresol, and anhydrous zinc chloride in a weight ratio of 1:1.2:1.25.<sup>[6]</sup>
- Heat the mixture to 115-120 °C with continuous stirring.<sup>[6]</sup>
- Maintain this temperature for 3.5-4 hours.<sup>[6]</sup>

- After the reaction is complete, add water and diluted hydrochloric acid to the mixture. Heat the mixture to boiling with continuous and sufficient stirring to produce finely dispersed particles.[6]
- While hot, pour the reactants into another container and wash the precipitate twice with warm water (30-40 °C).[6]
- Filter the mixture to collect the sediment.[6]
- Heat and dry the sediment. After cooling, add diethyl ether and benzene to the dried product and stir for several minutes to dissolve any unreacted o-cresol.[6]
- Filter the mixture to remove the dissolved impurities and dry the resulting **Cresol Red** product.[6]

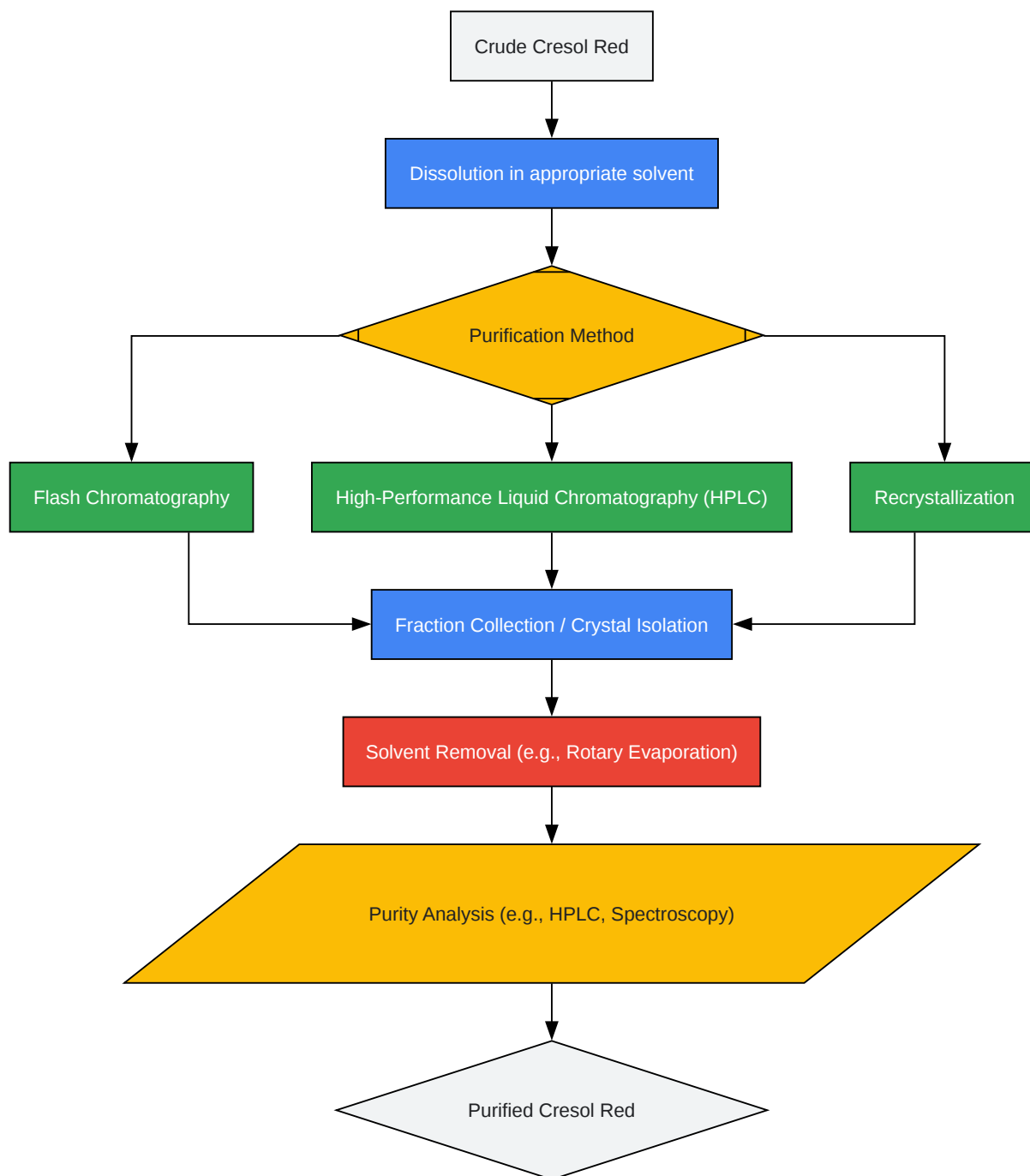
Quantitative Data: While a specific yield for this exact protocol is not provided in the source, a similar microwave-assisted synthesis has reported a yield of 90.6%.[3]

## Purification of Cresol Red

For many applications, especially high-precision spectrophotometric pH measurements, the synthesized **Cresol Red** requires further purification to remove any remaining impurities.[4][7]

Flash chromatography and High-Performance Liquid Chromatography (HPLC) are highly effective methods for achieving the necessary purity.[4][7]

## General Purification Workflow



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Caption: General workflow for the purification of **Cresol Red**.

## Flash Chromatography

Flash chromatography is a rapid and efficient method for the bulk purification of **Cresol Red**.<sup>[2]</sup> It utilizes positive pressure to accelerate the elution of the solvent through the stationary phase.

Experimental Protocol for Flash Chromatography:

The following is a general procedure based on methods used for purifying **Cresol Red** and similar sulfonephthalein dyes.<sup>[4]</sup>

Materials:

- Crude **Cresol Red**
- Silica gel (for normal phase) or C18-functionalized silica (for reversed-phase)
- Solvents for mobile phase (e.g., water, acetonitrile, trifluoroacetic acid for reversed-phase)
- Sand

Equipment:

- Flash chromatography system (column, pump, fraction collector)
- Rotary evaporator

Procedure:

- Column Packing:
  - Select an appropriate size glass column.
  - Add a small plug of cotton or glass wool to the bottom of the column.
  - Add a thin layer of sand.
  - Prepare a slurry of the stationary phase (e.g., C18 silica) in the initial mobile phase solvent.

- Pour the slurry into the column and allow it to pack under pressure, ensuring a uniform bed.
- Add another thin layer of sand on top of the stationary phase.
- Sample Loading:
  - Dissolve approximately 1 gram of crude **Cresol Red** in 100 mL of a solvent mixture such as water, acetonitrile, and trifluoroacetic acid (e.g., 95.0:5.0:0.05, v:v:v).[\[4\]](#)
  - Carefully load the sample solution onto the top of the column.
- Elution:
  - Begin eluting the sample with the mobile phase, applying positive pressure.
  - A gradient elution may be employed, gradually increasing the polarity of the mobile phase to separate the desired compound from impurities.
  - Collect fractions as the colored bands elute from the column.
- Fraction Analysis and Product Recovery:
  - Analyze the collected fractions using a suitable method, such as thin-layer chromatography (TLC) or UV-Vis spectroscopy, to identify the fractions containing pure **Cresol Red**.
  - Combine the pure fractions and remove the solvent using a rotary evaporator to obtain the purified **Cresol Red**.

Purity Assessment: HPLC analysis of flash-purified **Cresol Red** has shown the product to be free of detectable impurities.[\[7\]](#)

## High-Performance Liquid Chromatography (HPLC)

For achieving the highest purity, preparative HPLC is a powerful technique.[\[2\]](#) While more labor-intensive and yielding smaller batches than flash chromatography, it offers superior resolution.[\[7\]](#)



### Experimental Protocol for HPLC:

The following protocol is adapted from a method for the purification of the related indicator, m-cresol purple, and can be optimized for **Cresol Red**.[\[8\]](#)[\[9\]](#)

#### Materials:

- Crude or partially purified **Cresol Red**
- HPLC-grade acetonitrile
- HPLC-grade water
- Trifluoroacetic acid (TFA)

#### Equipment:

- Preparative HPLC system with a suitable detector (e.g., DAD or UV-Vis)
- Preparative reversed-phase C18 column (e.g., 22 mm x 250 mm, 5  $\mu$ m particle size)
- Rotary evaporator

#### Procedure:

- Mobile Phase Preparation:
  - Prepare a mobile phase consisting of acetonitrile and water, with a small amount of trifluoroacetic acid (e.g., 0.05%) as a modifier. A common starting composition is 70% acetonitrile and 30% water.[\[8\]](#)[\[9\]](#)
  - Degas the mobile phase before use.
- Sample Preparation:
  - Dissolve the **Cresol Red** sample in the mobile phase or a compatible solvent.
  - Filter the sample solution through a 0.45  $\mu$ m filter before injection.

- Chromatographic Separation:
  - Set the flow rate appropriate for the preparative column.
  - Inject the sample onto the column.
  - Monitor the elution of compounds using the detector at a wavelength where **Cresol Red** and potential impurities absorb (e.g., 433 nm and 573 nm).
  - Collect the fraction corresponding to the main **Cresol Red** peak.
- Product Recovery:
  - Combine the collected pure fractions.
  - Remove the mobile phase solvents using a rotary evaporator to yield the purified **Cresol Red**.

## Recrystallization

Recrystallization is a fundamental technique for purifying solid organic compounds.<sup>[10]</sup> The principle relies on the differential solubility of the compound and its impurities in a suitable solvent at different temperatures. While a specific, optimized solvent system for **Cresol Red** is not readily available in the searched literature, the general procedure can be applied by systematically testing different solvents.

General Experimental Protocol for Recrystallization:

- Solvent Selection:
  - Test the solubility of crude **Cresol Red** in various solvents at room temperature and at their boiling points. An ideal solvent will dissolve the compound sparingly at room temperature but completely at its boiling point.
- Dissolution:
  - Place the crude **Cresol Red** in an Erlenmeyer flask.

- Add a minimal amount of the chosen hot solvent to just dissolve the solid completely.
- Hot Filtration (if necessary):
  - If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization:
  - Allow the hot, saturated solution to cool slowly to room temperature.
  - Further cooling in an ice bath can maximize crystal formation.
- Crystal Collection and Washing:
  - Collect the crystals by vacuum filtration.
  - Wash the crystals with a small amount of cold solvent to remove any adhering soluble impurities.
- Drying:
  - Dry the purified crystals in a desiccator or a vacuum oven.

## Conclusion

The synthesis of **Cresol Red** via the Friedel-Crafts acylation of o-sulfobenzoic acid anhydride and o-cresol is a well-established method. For applications demanding high accuracy, such as precise spectrophotometric pH measurements, rigorous purification is paramount. Flash chromatography offers an efficient means for bulk purification, while preparative HPLC provides the highest level of purity. The detailed protocols and data presented in this guide serve as a valuable resource for researchers, enabling the consistent production of high-purity **Cresol Red** for a wide range of scientific endeavors.

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